

Probing Bacterial Protein Synthesis with Azithromycin: Application Notes and Protocols

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Compound of Interest

Compound Name: Antibacterial agent 62

Cat. No.: B15497729

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Introduction

Azithromycin, a macrolide antibiotic, serves as a powerful tool for investigating the intricacies of bacterial protein synthesis. By specifically targeting the bacterial ribosome, azithromycin arrests translation, enabling researchers to dissect the mechanisms of this fundamental cellular process. These application notes provide a comprehensive overview of azithromycin's mechanism of action and detailed protocols for its use as a research probe.

Azithromycin exerts its antibacterial effect by binding to the 50S ribosomal subunit, a critical component of the bacterial protein synthesis machinery.^{[1][2][3][4][5][6]} This binding event occurs within the nascent peptide exit tunnel (NPET), effectively blocking the elongation of the growing polypeptide chain.^{[3][4][5][7]} This specific mode of action makes azithromycin an invaluable tool for studying ribosomal function, dynamics, and the mechanism of protein translation.

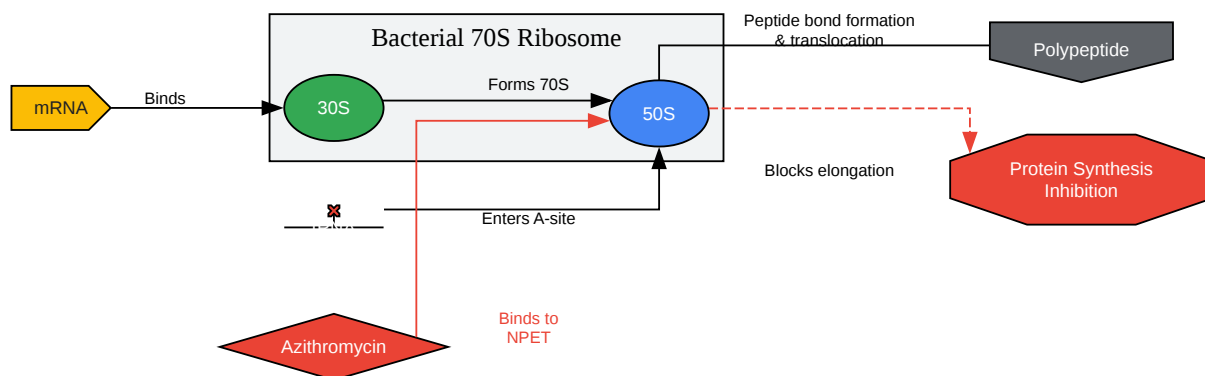
Data Presentation

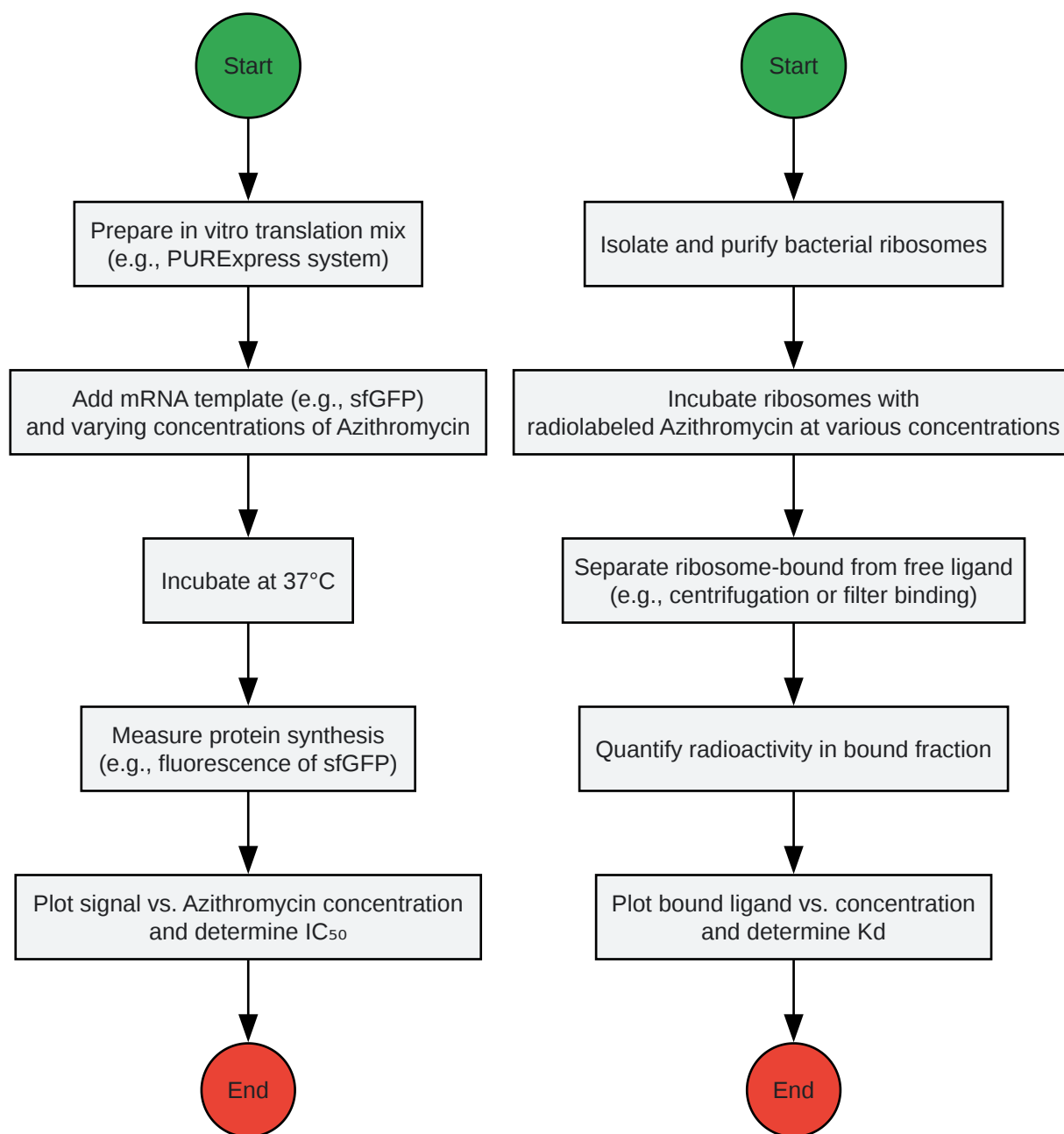
The following table summarizes key quantitative data related to the inhibitory activity of azithromycin.

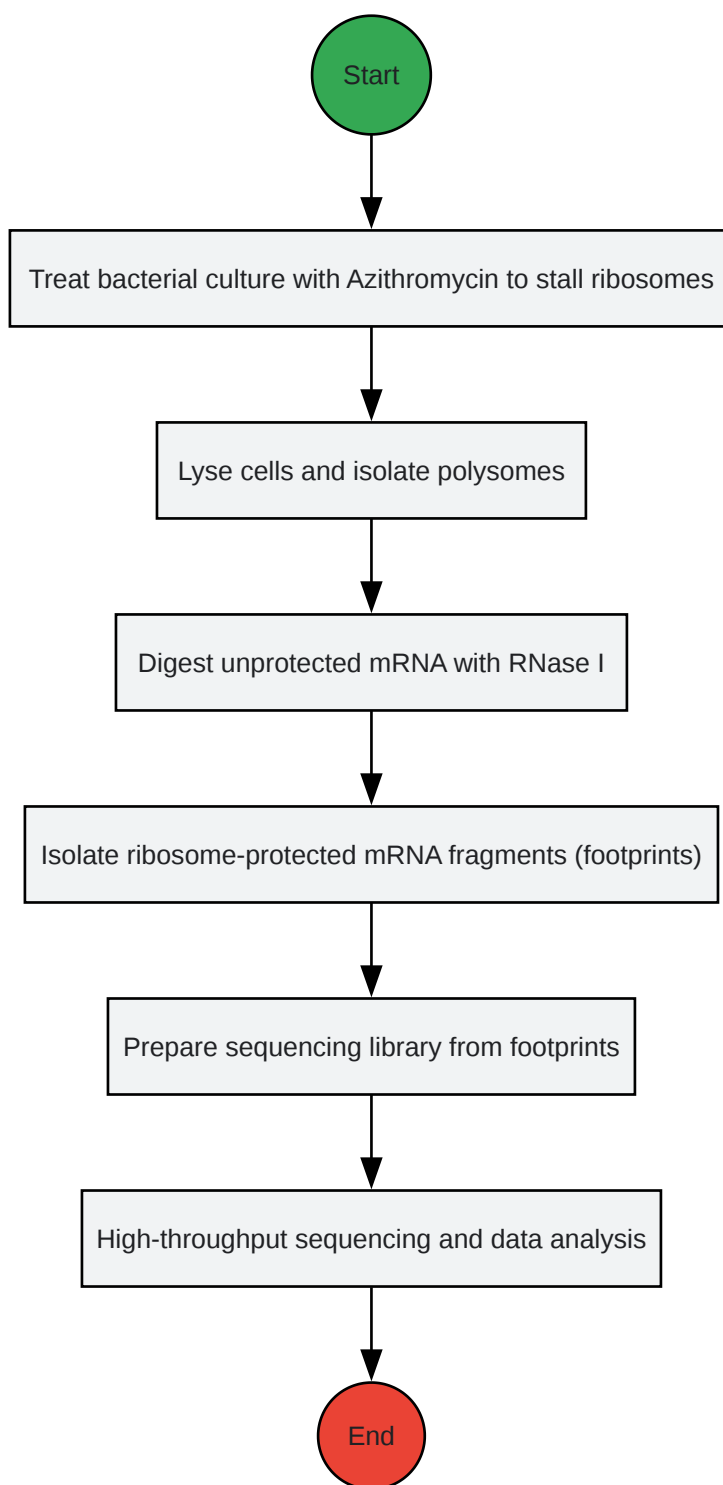
Parameter	Organism	Value	Reference(s)
IC ₅₀ (Protein Synthesis)	Haemophilus influenzae	0.4 µg/mL	[8]
IC ₅₀ (Protein Synthesis)	Staphylococcus aureus	5 µg/mL	[9]
Binding Stoichiometry	Escherichia coli	1 molecule per ribosome	[3][10][11]
Binding Stoichiometry	Deinococcus radiodurans	2 molecules per ribosome	[3][10][11]

Signaling Pathway and Experimental Workflows

To visualize the mechanism of action and experimental procedures, the following diagrams are provided.







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